

2-Anilinoethanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Anilinoethanol** (CAS No. 122-98-5), a versatile intermediate compound. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

Core Physical and Chemical Properties

2-Anilinoethanol, also known as N-Phenylethanolamine, is an organic compound featuring both a secondary amine and a primary alcohol functional group.^[1] This bifunctionality makes it a valuable building block in the synthesis of a variety of more complex molecules.^[1] It typically appears as a clear, colorless to pale yellow or brown liquid.^[2]

Tabulated Physical Properties

The following table summarizes the key physical properties of **2-Anilinoethanol** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO	[3][4]
Molecular Weight	137.18 g/mol	[3][4]
Melting Point	-30 °C	[3][5]
Boiling Point	286.9 °C at 760 mmHg150-152 °C at 10 mmHg	[3][5]
Density	1.094 g/mL at 25 °C1.116 g/cm ³	[3][5]
Refractive Index (n _{20/D})	1.578	[5]
Flash Point	>230 °F (>110 °C)	[5]
Water Solubility	53 g/L at 20 °C	[3][5]
Vapor Pressure	<0.01 mmHg at 20 °C	[5]
pKa	14.39 ± 0.10 (Predicted)	[2]
LogP	0.9 at 23 °C	[2]

Tabulated Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	122-98-5	[3][4]
IUPAC Name	2-anilinoethanol	[6]
Synonyms	N-(2-Hydroxyethyl)aniline, 2-(Phenylamino)ethanol, N-Phenylethanolamine	[2]
InChI	InChI=1S/C8H11NO/c10-7-6-9-8-4-2-1-3-5-8/h1-5,9-10H,6-7H2	[6]
InChIKey	MWGATWIBSKHFMR-UHFFFAOYSA-N	[2]
SMILES	<chem>C1=CC=C(C=C1)NCCO</chem>	[6]

Chemical Reactivity and Stability

2-Anilinoethanol is a stable compound under standard ambient conditions.[7] However, it can undergo hazardous reactions. It may form explosive mixtures with air upon intense heating.[7] Violent reactions are possible with oxidizing agents, acids, acid anhydrides, and acid chlorides.[7] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[2]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **2-Anilinoethanol**.

Synthesis of 2-Anilinoethanol

A common method for the synthesis of **2-Anilinoethanol** is the reaction of aniline with ethylene oxide. Another approach involves the copper-catalyzed N-arylation of monoethanolamine with an aryl halide.

Protocol: Copper-Catalyzed N-Arylation of Monoethanolamine

This protocol describes a general procedure for the synthesis of **2-Anilinoethanol** via a copper-catalyzed reaction.

Materials:

- Aryl bromide (e.g., Bromobenzene)
- Monoethanolamine
- Copper(I) chloride (CuCl)
- Potassium hydroxide (KOH)
- Methylene chloride (CH₂Cl₂)
- Water (H₂O)
- Anhydrous sodium sulfate (Na₂SO₄)
- Screw-capped test tube
- Magnetic stirrer and stir bar
- Heating block or oil bath
- Syringes
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- To a screw-capped test tube, add CuCl (0.1 mmol), the aryl bromide (1.0 mmol, if solid), and KOH (2.0 mmol).
- If the aryl bromide is a liquid, add it (1.0 mmol) via syringe.

- Add the amine (monoethanolamine, 3 mmol) by syringe at room temperature.
- Stir the reaction mixture at 90-110 °C for 8 hours.
- Allow the reaction mixture to cool to room temperature.
- Dilute the resulting mixture with water (2 mL).
- Extract the product with methylene chloride (4 x 10 mL).
- Dry the combined organic layers over anhydrous Na₂SO₄.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to afford the desired **2-Anilinoethanol**.

Purification by Vacuum Distillation

Due to its relatively high boiling point at atmospheric pressure, vacuum distillation is the preferred method for purifying **2-Anilinoethanol** to prevent thermal decomposition.[8]

Protocol: Vacuum Distillation of **2-Anilinoethanol**

This protocol outlines a representative procedure for the purification of **2-Anilinoethanol**.

Apparatus:

- Round-bottom flask
- Short-path distillation head or a standard distillation setup with a condenser
- Receiving flask
- Thermometer and adapter
- Vacuum source (vacuum pump or water aspirator)
- Cold trap

- Heating mantle
- Stir bar and magnetic stir plate
- Vacuum grease

Procedure:

- Apparatus Setup:
 - Assemble the distillation apparatus, ensuring all glassware is free of cracks or defects.
 - Lightly grease all ground-glass joints to ensure a good seal.
 - Place a stir bar in the round-bottom flask containing the crude **2-Anilinoethanol**.
 - Position the thermometer correctly, with the top of the bulb level with the side arm of the distillation head.
 - Connect the vacuum adapter to a cold trap, and then to the vacuum source using thick-walled tubing.
- Distillation:
 - Begin stirring the crude **2-Anilinoethanol**.
 - Turn on the vacuum source to reduce the pressure within the apparatus. A pressure of approximately 10 mmHg is suitable.^[5]
 - Once a stable vacuum is achieved, begin gently heating the distillation flask with the heating mantle.
 - Observe the distillation, collecting the fraction that distills at the expected boiling point at the recorded pressure (e.g., 150-152 °C at 10 mmHg).^[5]
 - Monitor the temperature throughout the distillation. A stable boiling point indicates the collection of a pure fraction.

- Shutdown:
 - Once the distillation is complete, remove the heating mantle and allow the apparatus to cool to room temperature.
 - Slowly and carefully vent the system to atmospheric pressure.
 - Turn off the vacuum source.
 - Disassemble the apparatus and collect the purified **2-Anilinoethanol** from the receiving flask.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for confirming the identity and assessing the purity of **2-Anilinoethanol**.

Protocol: GC-MS Analysis of **2-Anilinoethanol**

This protocol provides a general method for the GC-MS analysis of **2-Anilinoethanol**. Instrument parameters may need to be optimized for specific systems.

Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for amine analysis (e.g., DB-5ms or equivalent)
- Helium (carrier gas)
- **2-Anilinoethanol** standard
- Suitable solvent (e.g., methanol, dichloromethane)
- Autosampler vials

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the **2-Anilinoethanol** sample in a suitable volatile solvent (e.g., 1 mg/mL in methanol).
 - If necessary, filter the sample to remove any particulate matter.
 - Transfer the sample to a GC-MS autosampler vial.
- GC-MS Parameters (Representative):
 - Injector Temperature: 250 °C
 - Injection Mode: Splitless or split (e.g., 50:1)
 - Injection Volume: 1 µL
 - Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Final hold: 5 minutes at 280 °C
 - Carrier Gas: Helium, constant flow (e.g., 1 mL/min)
 - MS Transfer Line Temperature: 280 °C
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Scan Range: m/z 40-400
- Data Analysis:
 - Analyze the resulting chromatogram to determine the retention time of **2-Anilinoethanol**.

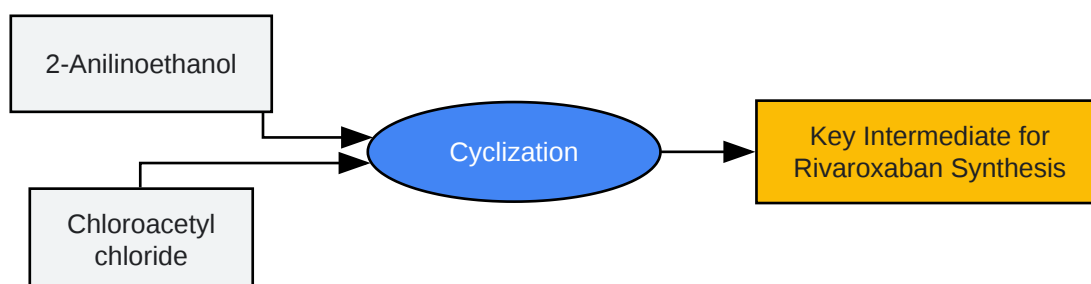
- Examine the mass spectrum of the corresponding peak and compare it to a reference spectrum to confirm the identity of the compound. The NIST database provides reference mass spectral data for 2-(phenylamino)ethanol.[9]
- Assess the purity of the sample by integrating the peak area of **2-Anilinoethanol** and any impurity peaks.

Applications and Logical Workflows

2-Anilinoethanol is a key intermediate in various synthetic processes, including the production of pharmaceuticals and advanced materials.

Intermediate in Rivaroxaban Synthesis

2-Anilinoethanol is a crucial starting material in the synthesis of the anticoagulant drug Rivaroxaban. The synthesis involves the cyclization of **2-Anilinoethanol** with chloroacetyl chloride.[10]

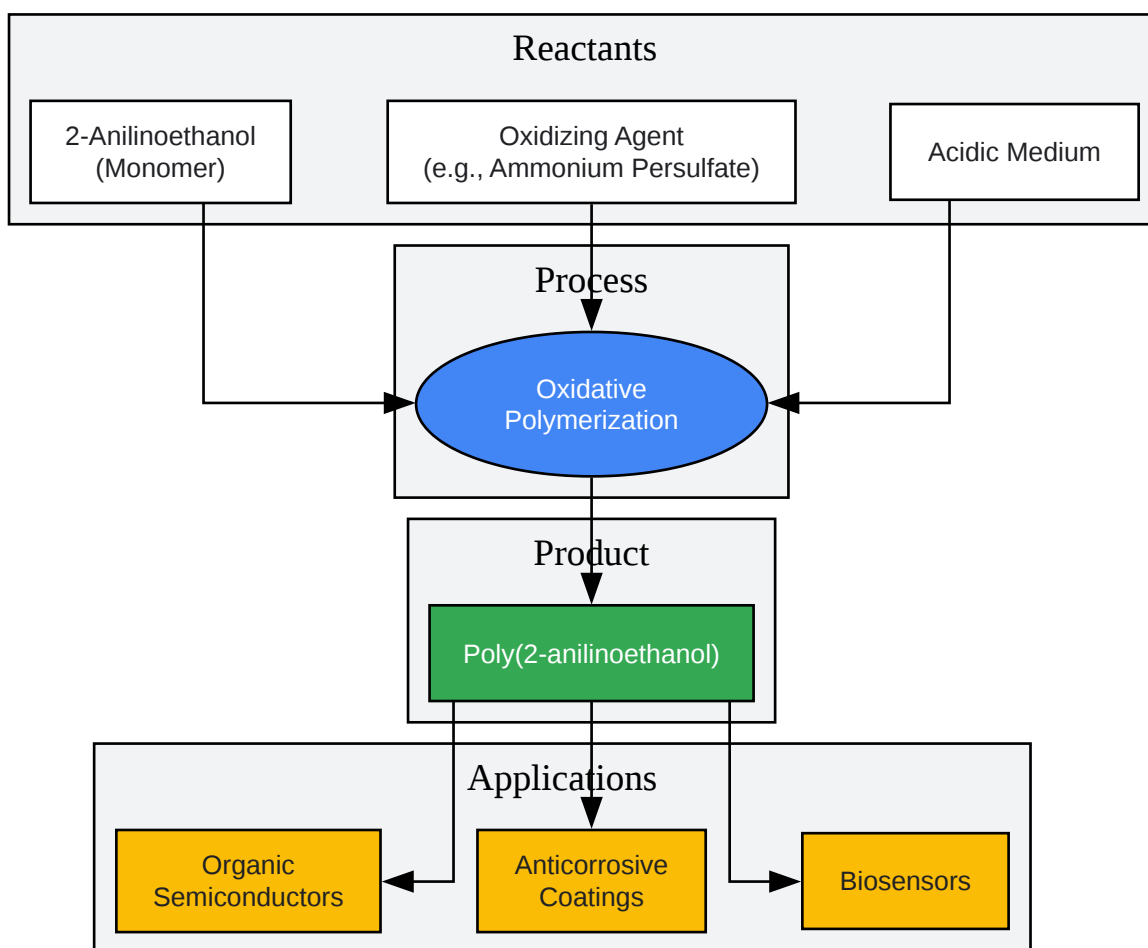


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Role of **2-Anilinoethanol** in Rivaroxaban Synthesis.

Monomer for Polyaniline Derivatives

2-Anilinoethanol can be used in the synthesis of polyaniline (PANI) and its derivatives.[11] These polymers are organic semiconductors with applications in areas such as anticorrosive coatings and biosensors.[11]



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Synthesis and Applications of Poly(2-anilinoethanol).

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